

GSK840 in Neuroinflammatory Disease Research: An In-depth Technical Guide

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Compound of Interest

Compound Name: GSK840

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This technical guide provides a comprehensive overview of **GSK840**, a potent and selective inhibitor of Receptor-Interacting Protein Kinase 3 (RIPK3), and its application in the study of neuroinflammatory diseases. This document details the mechanism of action of **GSK840**, its effects on key signaling pathways, and provides experimental protocols for its use in preclinical research.

Introduction to GSK840 and Necroptosis in Neuroinflammation

Neuroinflammation is a critical component in the pathogenesis of a wide range of neurological disorders, including acute injuries like stroke and traumatic brain injury, as well as chronic neurodegenerative diseases such as Alzheimer's disease, Parkinson's disease, and multiple sclerosis. A key cellular process implicated in the inflammatory cascade and subsequent neuronal damage is necroptosis, a form of programmed cell death.

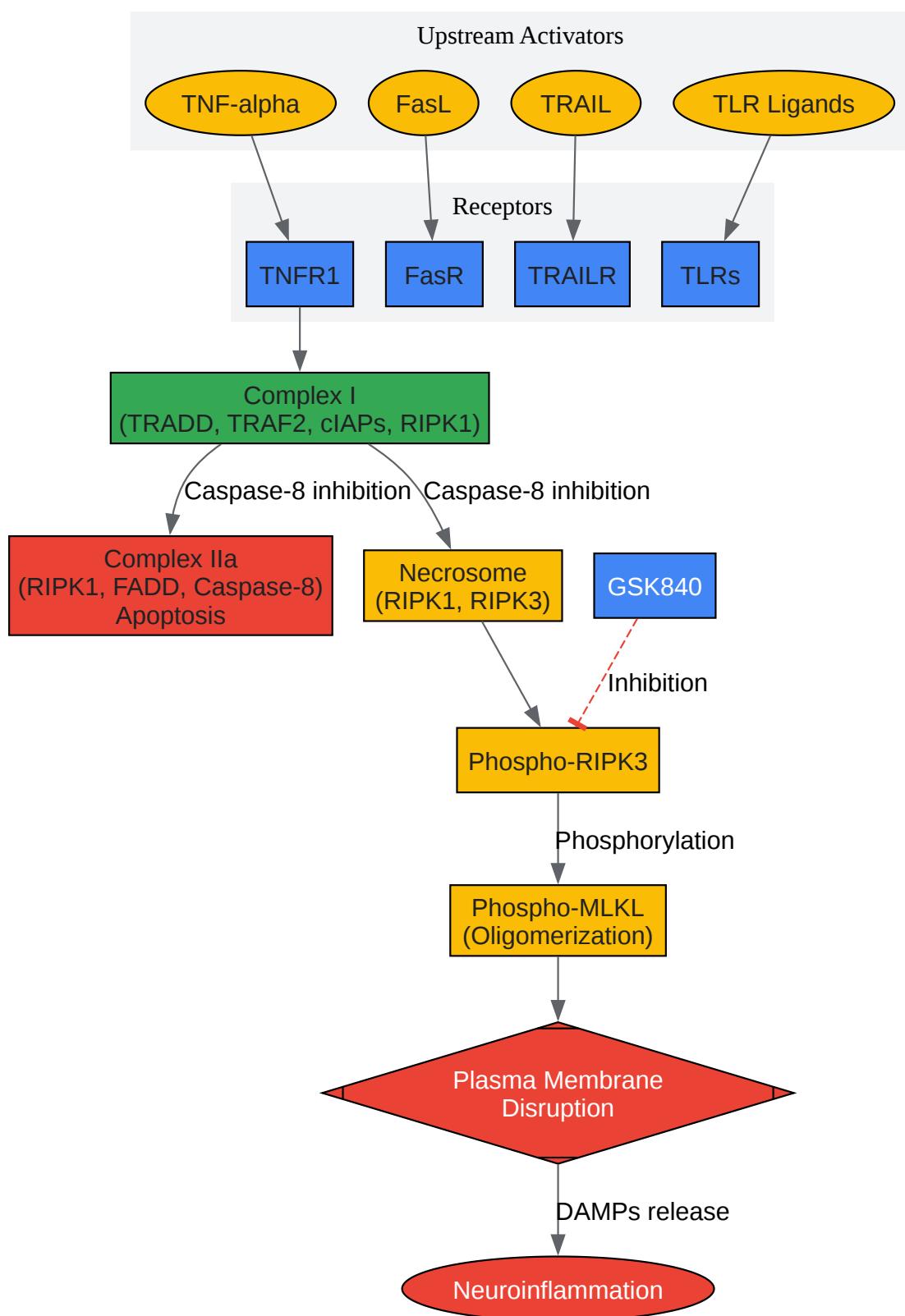
GSK840 is a small molecule inhibitor that specifically targets RIPK3, a central kinase in the necroptosis pathway. By inhibiting RIPK3, **GSK840** offers a valuable tool to investigate the role of necroptosis in neuroinflammatory conditions and presents a potential therapeutic avenue.

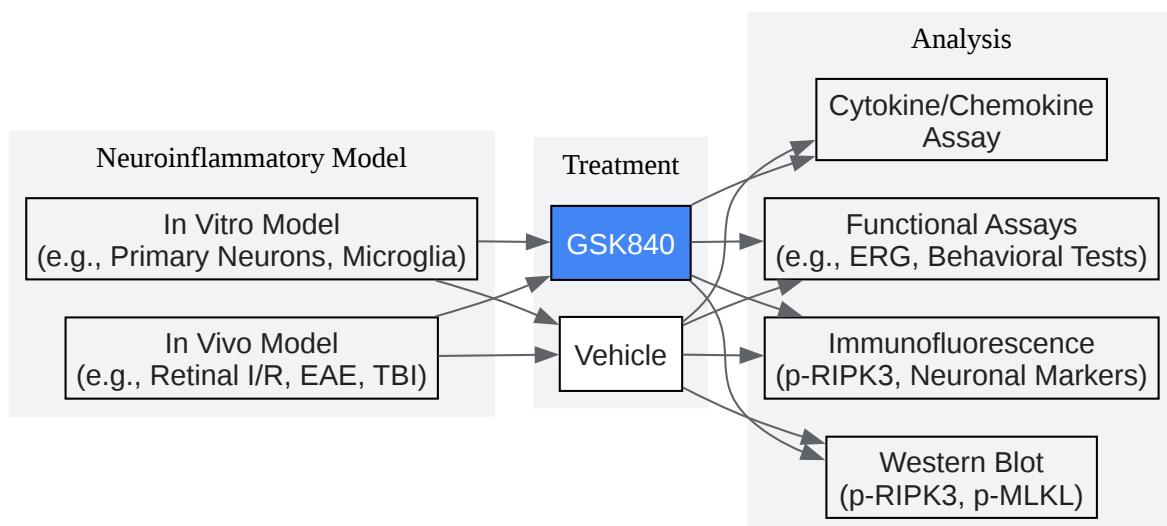
Mechanism of Action of GSK840

GSK840 functions as a highly selective and potent inhibitor of RIPK3 kinase activity. It binds to the kinase domain of RIPK3, preventing its autophosphorylation and subsequent activation. This action is crucial as activated RIPK3 is responsible for phosphorylating its downstream substrate, Mixed Lineage Kinase Domain-Like (MLKL). The phosphorylation of MLKL is the pivotal event that triggers its oligomerization, translocation to the plasma membrane, and ultimately, cell lysis and the release of damage-associated molecular patterns (DAMPs) that propagate inflammation.[1][2][3]

Signaling Pathways

The primary signaling pathway modulated by **GSK840** is the necroptosis pathway. Below are diagrams illustrating the canonical necroptosis pathway and the point of intervention for **GSK840**.





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References

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